

2,4,5-Trifluorobenzyl chloride physical properties

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Compound of Interest

Compound Name: *2,4,5-Trifluorobenzyl chloride*

Cat. No.: B1304621

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An In-depth Technical Guide to the Physical Properties of **2,4,5-Trifluorobenzyl Chloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount for their effective application in synthesis and process development. **2,4,5-Trifluorobenzyl chloride** (CAS No. 243139-71-1) is a key building block in the synthesis of various pharmaceuticals and agrochemicals, making a detailed comprehension of its physical characteristics essential.^[1] This guide provides a comprehensive overview of the physical properties of **2,4,5-Trifluorobenzyl chloride**, detailed experimental protocols for its synthesis, and a visual representation of the synthetic workflow.

Physical and Chemical Properties

2,4,5-Trifluorobenzyl chloride is a colorless to almost colorless clear liquid under standard conditions.^{[2][3]} It is a highly reactive compound, a characteristic attributable to the benzyl chloride group combined with the electronic effects of the fluorine substituents.^[1] This reactivity makes it a versatile intermediate for alkylation, substitution, and coupling reactions in organic synthesis.^[1]

The quantitative physical properties of **2,4,5-Trifluorobenzyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₄ ClF ₃ [3] [4]
Molecular Weight	180.55 g/mol [4]
Appearance	Colorless to Almost colorless clear liquid [2] [3]
Boiling Point	175 °C [3]
Density	1.689 g/cm ³ [3]
Refractive Index	1.5050 [3]
Vapor Pressure	0.091 mmHg at 25°C [3]
Flash Point	65 °C [3]
Purity	>98.0% (GC) [5]

Experimental Protocols: Synthesis

The synthesis of **2,4,5-Trifluorobenzyl chloride** can be achieved through the chlorination of 2,4,5-trifluorotoluene. The following protocol provides a detailed methodology for this synthesis. [\[2\]](#)

Materials and Equipment:

- Four-neck flask
- Stirrer
- Thermometer
- Chlorine gas inlet tube
- Reflux condenser
- HCl absorption system
- Light source

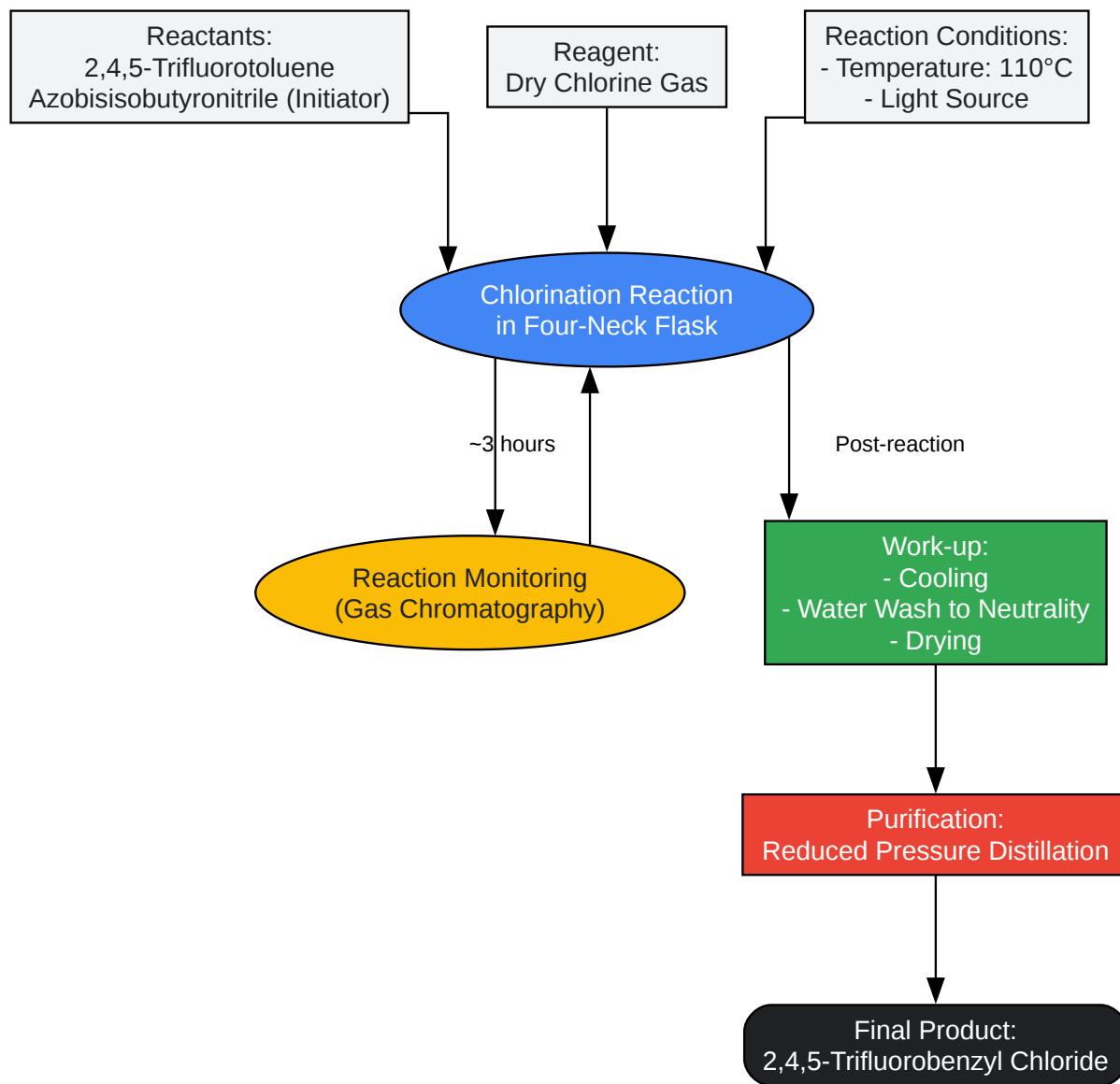
- 2,4,5-trifluorotoluene (146.0 g)
- Azobisisobutyronitrile (AIBN) (3.0 g)
- Dry chlorine gas
- Water
- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus

Procedure:

- Assemble the four-neck flask with a stirrer, thermometer, chlorine gas inlet, and a reflux condenser connected to an HCl absorption system.
- Place a light source near the reaction flask.
- Charge the reaction flask with 146.0 g of 2,4,5-trifluorotoluene and 3.0 g of azobisisobutyronitrile.[\[2\]](#)
- Stir the mixture and heat it to 110°C.[\[2\]](#)
- Once the temperature is stable, introduce dry chlorine gas into the reaction mixture.[\[2\]](#)
- Monitor the reaction progress using Gas Chromatography (GC).[\[2\]](#)
- Continue the introduction of chlorine gas for approximately 3 hours, or until the reaction is complete as indicated by GC analysis.[\[2\]](#)
- Stop the flow of chlorine gas and allow the reaction mixture to cool down.
- Wash the crude product with water until it is neutral.
- Dry the organic layer over a suitable drying agent.
- Purify the final product by distillation under reduced pressure to obtain **2,4,5-trifluorobenzyl chloride**.[\[2\]](#)

Synthesis Workflow Visualization

The following diagram illustrates the logical workflow for the synthesis of **2,4,5-Trifluorobenzyl chloride** from 2,4,5-trifluorotoluene.



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References

- 1. sparrow-chemical.com [sparrow-chemical.com]
- 2. 2,4,5-TRIFLUOROBENZYL CHLORIDE | 243139-71-1 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. scbt.com [scbt.com]
- 5. tcichemicals.com [tcichemicals.com]
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